

Industrial Hygiene Applications of VOCOL® GC Columns: Application Notes and Protocols

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Compound of Interest

Compound Name: *Vocol*

Cat. No.: *B1580943*

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This document provides detailed application notes and protocols for the use of **VOCOL®** Gas Chromatography (GC) columns in industrial hygiene applications. **VOCOL®** columns are specifically designed for the analysis of volatile organic compounds (VOCs), making them ideal for monitoring workplace exposure to common industrial solvents and other airborne contaminants.^{[1][2]} Their intermediate polarity phase offers excellent retention and resolution of highly volatile compounds, whether introduced via direct injection, headspace, or purge and trap systems.^{[1][2]}

Application Note 1: Analysis of Common Industrial Solvents in Workplace Air

This application focuses on the monitoring of airborne industrial solvents to ensure compliance with occupational exposure limits (OELs) set by regulatory bodies such as the Occupational Safety and Health Administration (OSHA) and the National Institute for Occupational Safety and Health (NIOSH).

Experimental Protocol

This protocol is adapted from NIOSH Method 1501 for Aromatic Hydrocarbons and is suitable for use with **VOCOL®** GC columns.^{[3][4][5]}

1. Sample Collection:

- Sampling Media: Use standard coconut shell charcoal sorbent tubes.
- Sampling Pump: Calibrate a personal sampling pump to a flow rate between 0.01 and 0.2 L/min.
- Procedure:
 - Break the ends of a charcoal tube immediately before sampling.
 - Attach the tube to the calibrated pump and clip it to the worker's breathing zone.
 - Sample for a duration sufficient to collect a total volume of 1 to 30 liters of air, depending on the expected contaminant concentration.
 - After sampling, cap the tubes securely and transport them to the laboratory for analysis.

2. Sample Preparation:

- Desorption:
 - Carefully break open the charcoal tube and transfer the front and back sorbent sections to separate 2 mL autosampler vials.
 - Add 1.0 mL of carbon disulfide (CS₂) to each vial to desorb the collected analytes.
 - Cap the vials immediately and agitate them periodically for 30 minutes to ensure complete desorption.

3. GC Analysis:

- Instrumentation: A Gas Chromatograph equipped with a Flame Ionization Detector (FID) is recommended. For enhanced specificity, a Mass Spectrometer (MS) can be used.
- GC Column: **VOCOL®** Capillary GC Column (e.g., 30 m x 0.25 mm I.D., 1.5 µm film thickness).
- GC Conditions:

- Injector Temperature: 250°C
- Detector Temperature (FID): 300°C
- Carrier Gas: Helium at a constant flow of 1.5 mL/min.
- Oven Temperature Program:
 - Initial Temperature: 40°C, hold for 5 minutes.
 - Ramp: Increase at 10°C/min to 200°C.
 - Final Hold: Hold at 200°C for 5 minutes.
- Injection: 1 µL, splitless.

Data Presentation

Table 1: GC Parameters for Industrial Solvent Analysis on a **VOCOL®** Column

Parameter	Value
GC Column	VOCOL®, 30 m x 0.25 mm I.D., 1.5 µm film
Oven Program	40°C (5 min) to 200°C at 10°C/min, hold 5 min
Carrier Gas	Helium, 1.5 mL/min
Injector Temperature	250°C
Detector	FID at 300°C
Injection Volume	1 µL

Table 2: Expected Elution Order of Common Industrial Solvents on a **VOCOL®** Column

Compound	Boiling Point (°C)	Expected Retention Time (min)
Methylene Chloride	39.6	Early
Acetone	56	Early
Methanol	64.7	Early to Mid
Hexane	69	Mid
Isopropyl Alcohol	82.6	Mid
Benzene	80.1	Mid
Toluene	110.6	Mid to Late
Ethylbenzene	136	Late
m,p-Xylene	139, 138	Late
o-Xylene	144	Late
Styrene	145	Late

Note: Actual retention times will vary depending on the specific instrument and conditions. The order is based on increasing boiling point and interaction with the intermediate polarity stationary phase.

Application Note 2: Screening for Volatile Organic Compounds (VOCs) in Indoor Air Quality Investigations

This application outlines a procedure for the general screening of VOCs in indoor air, which can be useful in identifying unknown contaminants or assessing the overall air quality in a non-industrial setting. This protocol is a general guideline and can be adapted from principles in EPA Method TO-15.^{[2][6][7][8]}

Experimental Protocol

1. Sample Collection:

- Sampling Media: Evacuated 6-liter SUMMA canisters.
- Procedure:
 - Place the canister in the area to be sampled.
 - Open the valve to allow the canister to fill with ambient air over a predetermined time (e.g., 8 hours for a time-weighted average).
 - Close the valve and transport the canister to the laboratory.

2. GC/MS Analysis:

- Instrumentation: A Gas Chromatograph coupled with a Mass Spectrometer (GC/MS) is required for this analysis. A preconcentration system is used to transfer a known volume of air from the canister to the GC.
- GC Column: **VOCOL®** Capillary GC Column (e.g., 60 m x 0.25 mm I.D., 1.5 µm film thickness).
- GC/MS Conditions:
 - Preconcentration: A multi-stage cryogenic trapping system is used to concentrate the VOCs and remove water and permanent gases.
 - Injector Temperature: 250°C
 - Transfer Line Temperature: 280°C
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
 - Oven Temperature Program:
 - Initial Temperature: 35°C, hold for 10 minutes.
 - Ramp 1: Increase at 5°C/min to 150°C.
 - Ramp 2: Increase at 15°C/min to 250°C.

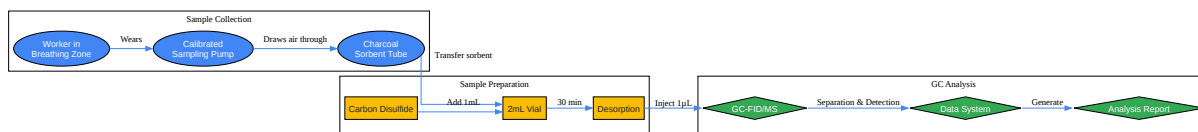
- Final Hold: Hold at 250°C for 5 minutes.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: 35-350 amu.

Data Presentation

Table 3: GC/MS Parameters for VOC Screening in Indoor Air on a **VOCOL®** Column

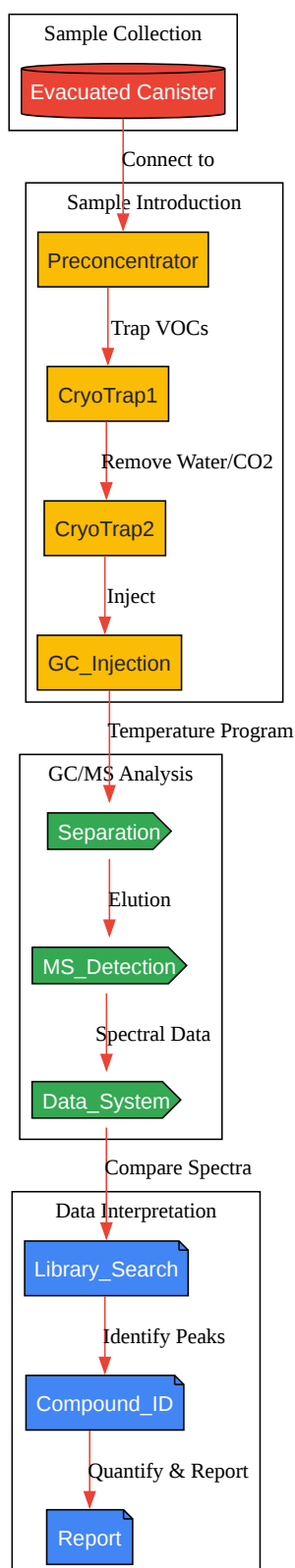
Parameter	Value
GC Column	VOCOL®, 60 m x 0.25 mm I.D., 1.5 µm film
Oven Program	35°C (10 min) to 150°C at 5°C/min, then to 250°C at 15°C/min, hold 5 min
Carrier Gas	Helium, 1.2 mL/min
Injector Temperature	250°C
Detector	Mass Spectrometer (Scan mode, 35-350 amu)
Sample Introduction	Cryogenic Preconcentration

Visualizations



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Caption: Workflow for personal air sampling and analysis of industrial solvents.



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Caption: Workflow for indoor air analysis using canister sampling and GC/MS.

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References

- 1. Analytical Method [keikaventures.com]
- 2. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 3. scribd.com [scribd.com]
- 4. Page:NIOSH Manual of Analytical Methods - 1501.pdf/1 - Wikisource, the free online library [en.wikisource.org]
- 5. Hydrocarbons, Aromatic (1501) - Wikisource, the free online library [en.wikisource.org]
- 6. ciinformatics.co.uk [ciinformatics.co.uk]
- 7. US EPA Method TO-15 – Canister analysis of ambient air [chem.markes.com]
- 8. scioninstruments.com [scioninstruments.com]
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